

Toxicological Profile of 2-Ethyl-5-methylhexanamide: A Data Gap Analysis

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Compound of Interest

Compound Name: 2-Ethyl-5-methylhexanamide

Cat. No.: B1211977

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Executive Summary

A comprehensive review of publicly available toxicological data for **2-Ethyl-5-methylhexanamide** (CAS No. 102450-10-2) reveals a significant lack of empirical data to construct a complete safety profile. Currently, there are no registered studies on its acute or chronic toxicity, genotoxicity, reproductive effects, or its potential for dermal and ocular irritation. This document outlines the available information and details the necessary toxicological endpoints that would be required to perform a thorough safety assessment, in line with internationally recognized guidelines.

Chemical and Physical Properties

While toxicological data is scarce, the basic chemical and physical properties of **2-Ethyl-5-methylhexanamide** have been computed and are available through public databases like PubChem.^[1] A summary of these properties is presented in Table 1.

Table 1: Computed Chemical and Physical Properties of **2-Ethyl-5-methylhexanamide**

Property	Value	Source
Molecular Formula	C9H19NO	PubChem[1]
Molecular Weight	157.25 g/mol	PubChem[1]
IUPAC Name	2-ethyl-5-methylhexanamide	PubChem[1]
CAS Number	102450-10-2	PubChem[1]
XLogP3-AA (LogP)	2.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	5	PubChem[1]

Note: These properties are computationally derived and have not been experimentally verified in the available literature.

Toxicological Data: A Critical Gap

As of the date of this report, a thorough search of scientific literature and regulatory databases has not yielded any specific toxicological studies for **2-Ethyl-5-methylhexanamide**. To establish a comprehensive safety profile, a suite of standardized tests would be necessary. The following sections outline the typical experimental data required for a chemical substance of this nature, largely based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.[2][3]

Acute Toxicity

There is no available data on the acute toxicity of **2-Ethyl-5-methylhexanamide** via oral, dermal, or inhalation routes. Such studies are fundamental in determining the intrinsic toxicity of a substance after a single exposure and are used to calculate metrics like the LD50 (Lethal Dose, 50%).

Dermal and Ocular Irritation

No studies were found that assess the potential of **2-Ethyl-5-methylhexanamide** to cause skin or eye irritation or corrosion.

Genotoxicity

There is no information on the genotoxic potential of **2-Ethyl-5-methylhexanamide**. A standard battery of in vitro and in vivo tests would be required to assess its potential to induce gene mutations or chromosomal damage.

Repeated Dose Toxicity

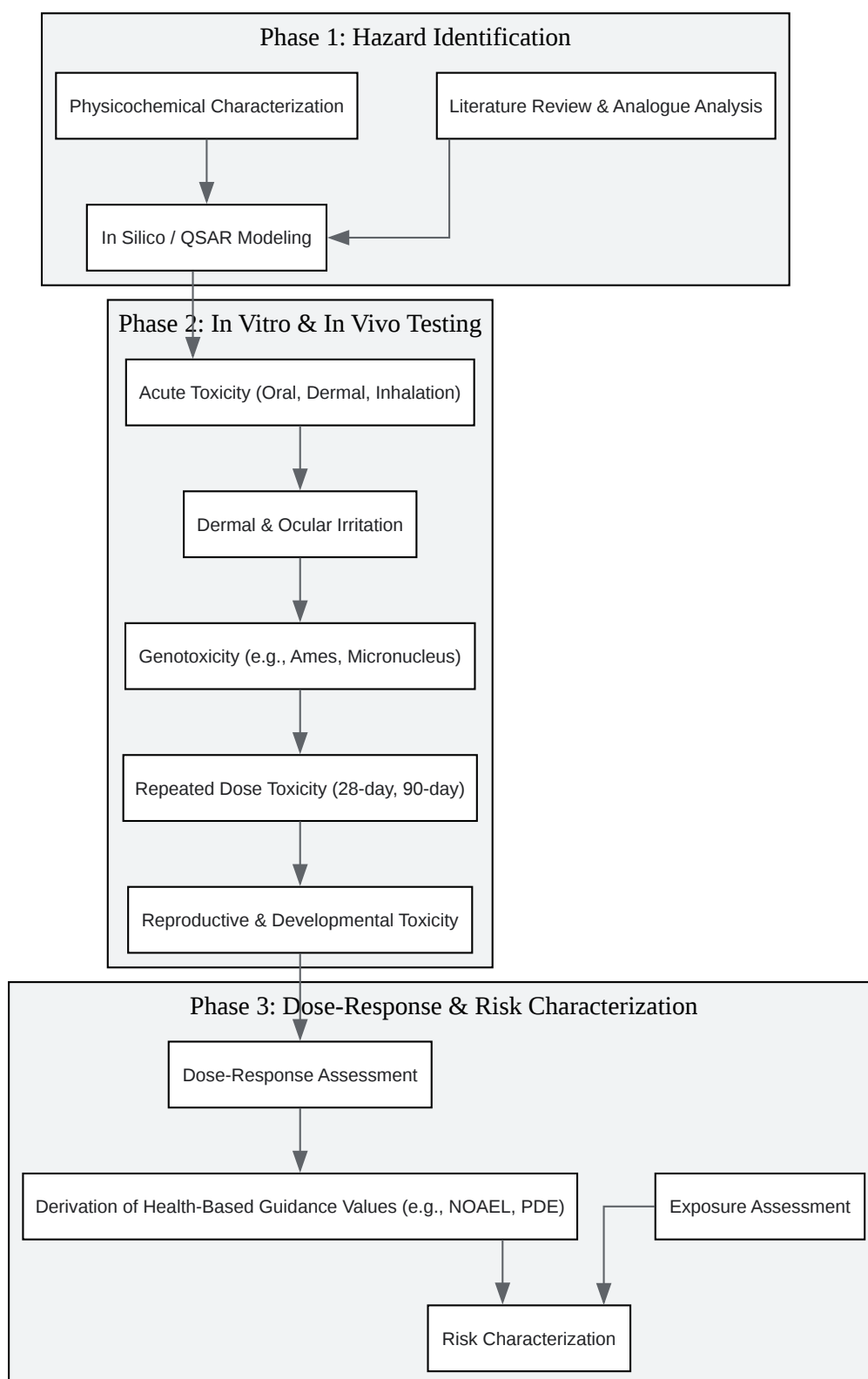
Data on the effects of repeated or chronic exposure to **2-Ethyl-5-methylhexanamide** is not available. Sub-chronic (e.g., 28-day or 90-day studies) and chronic toxicity studies are essential for identifying target organs and establishing a No-Observed-Adverse-Effect Level (NOAEL).

Reproductive and Developmental Toxicity

The potential effects of **2-Ethyl-5-methylhexanamide** on fertility, reproduction, and embryonic development have not been evaluated.

General Workflow for Toxicological Safety Assessment

In the absence of specific data for **2-Ethyl-5-methylhexanamide**, a generalized workflow for the toxicological safety assessment of a chemical is presented below. This process illustrates the logical progression from initial characterization to a comprehensive risk assessment.



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A generalized workflow for toxicological safety assessment.

Conclusion and Recommendations

The current body of scientific and regulatory literature does not contain sufficient data to complete a safety and toxicological profile for **2-Ethyl-5-methylhexanamide**. For any application involving potential human exposure, it is strongly recommended that a full suite of toxicological studies, following established international guidelines such as those from the OECD, be conducted. The absence of data precludes the establishment of any safe exposure levels and highlights a critical knowledge gap for this compound. Researchers and developers should proceed with caution and consider commissioning the necessary studies to ensure safety and regulatory compliance.

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References

- 1. 2-Ethyl-5-methylhexanamide | C₉H₁₉NO | CID 59353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. oecd.org [oecd.org]
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